

solubility profile of Indinavir sulfate ethanolate in different solvents

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Compound of Interest

Compound Name: *Indinavir sulfate ethanolate*

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Solubility Profile of Indinavir Sulfate Ethanolate: A Technical Guide

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the solubility profile of **Indinavir sulfate ethanolate**, a critical active pharmaceutical ingredient (API) in antiretroviral therapy. Understanding the solubility of this compound in various solvents is paramount for optimizing crystallization processes, developing robust formulations, and ensuring bioavailability. This document compiles quantitative solubility data, details experimental methodologies, and explores the key factors influencing the dissolution of **Indinavir sulfate ethanolate**.

Quantitative Solubility Data

The solubility of **Indinavir sulfate ethanolate** has been evaluated in a range of organic solvents and aqueous media. The following tables summarize the available quantitative data to facilitate comparison and aid in solvent selection for various pharmaceutical development processes.

Table 1: Solubility of Indinavir Sulfate in Various Solvents

Solvent	Temperature (°C)	Solubility (mg/mL)	Reference
Water	Room Temperature	≥15	[1]
Water	Not Specified	100	[2]
Methanol	Not Specified	Very Soluble	[3] [4]
Dimethylformamide (DMF)	Not Specified	14	
Dimethyl sulfoxide (DMSO)	Not Specified	20	
PBS (pH 7.2)	Not Specified	10	
Ethanol	Not Specified	Insoluble	[2]

Note on Ethanol Solubility: There are conflicting reports regarding the solubility of Indinavir sulfate in ethanol. While one source indicates insolubility^[2], a detailed study by Hou et al. (2009) provides quantitative, temperature-dependent solubility data, suggesting some degree of solubility. This discrepancy may arise from differences in the specific form of Indinavir sulfate used (e.g., ethanolate vs. other solvates) or the experimental conditions. For practical applications, it is recommended to refer to the temperature-dependent data in Table 2 for ethanol and other alcohols.

Table 2: Temperature-Dependent Solubility of Indinavir Sulfate in Alcohols

The following data is adapted from the study by Hou, G., et al. (2009)^[5], which measured the solubility of Indinavir sulfate in several alcohols at temperatures ranging from 278.35 K to 314.15 K (5.2 °C to 41.0 °C).

Temperature (K)	Temperature (°C)	Ethanol (mg/g of solvent)	1-Propanol (mg/g of solvent)	2-Propanol (mg/g of solvent)	1-Butanol (mg/g of solvent)	2-Methyl-1-propanol (mg/g of solvent)
278.35	5.2	1.93	1.65	1.41	1.21	1.05
283.15	10.0	2.31	1.98	1.70	1.46	1.27
288.15	15.0	2.76	2.37	2.04	1.75	1.52
293.15	20.0	3.29	2.83	2.44	2.09	1.82
298.15	25.0	3.92	3.38	2.91	2.49	2.17
303.15	30.0	4.67	4.03	3.47	2.97	2.59
308.15	35.0	5.56	4.80	4.14	3.54	3.09
314.15	41.0	6.79	5.86	5.05	4.32	3.77

Experimental Protocols

The determination of solubility is a fundamental experimental procedure in pharmaceutical sciences. The following section outlines a detailed methodology for the equilibrium solubility determination of Indinavir sulfate, based on the widely used shake-flask method.

Equilibrium Solubility Determination via Shake-Flask Method

This method measures the thermodynamic solubility of a compound, representing the saturation point of a solution in equilibrium with the solid drug.

Materials and Equipment:

- Indinavir sulfate ethanolate (crystalline powder, purity >99%)
- Selected solvents (analytical grade)

- Volumetric flasks
- Scintillation vials or sealed flasks
- Orbital shaker or wrist-action shaker with temperature control
- Syringe filters (e.g., 0.45 µm PTFE)
- High-Performance Liquid Chromatography (HPLC) system or a UV-Vis Spectrophotometer
- Analytical balance
- pH meter (for aqueous solutions)

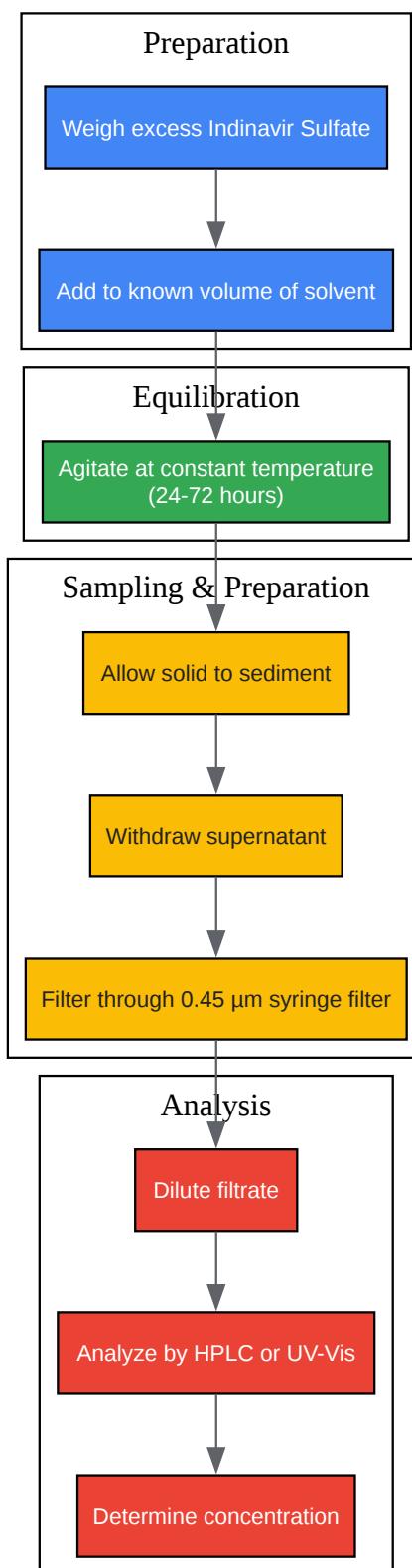
Procedure:

- Preparation of Saturated Solutions:
 - Add an excess amount of **Indinavir sulfate ethanolate** to a series of scintillation vials or sealed flasks, each containing a known volume of the desired solvent. The excess solid is crucial to ensure that equilibrium is reached with the undissolved solute.
 - Seal the vials tightly to prevent solvent evaporation.
- Equilibration:
 - Place the vials in a temperature-controlled orbital shaker.
 - Agitate the samples at a constant speed (e.g., 150 rpm) for a predetermined period (typically 24-72 hours) to ensure equilibrium is reached. The required time for equilibration should be determined empirically by sampling at different time points until the concentration of the solute in the solution remains constant.
- Sample Collection and Preparation:
 - After the equilibration period, allow the vials to stand undisturbed for a sufficient time to allow the excess solid to sediment.

- Carefully withdraw an aliquot of the supernatant using a syringe.
- Immediately filter the aliquot through a syringe filter into a clean vial to remove any undissolved solid particles.
- Analysis:
 - Dilute the filtered solution with an appropriate solvent to a concentration within the linear range of the analytical method.
 - Determine the concentration of Indinavir sulfate in the diluted solution using a validated analytical method, such as HPLC or UV-Vis spectrophotometry. The study by Hou et al. (2009) utilized UV-Vis spectrophotometry at a wavelength of 259 nm[5].
- Calculation:
 - Calculate the solubility of Indinavir sulfate in the solvent at the given temperature, taking into account the dilution factor. The results can be expressed in various units, such as mg/mL or g/100g of solvent.

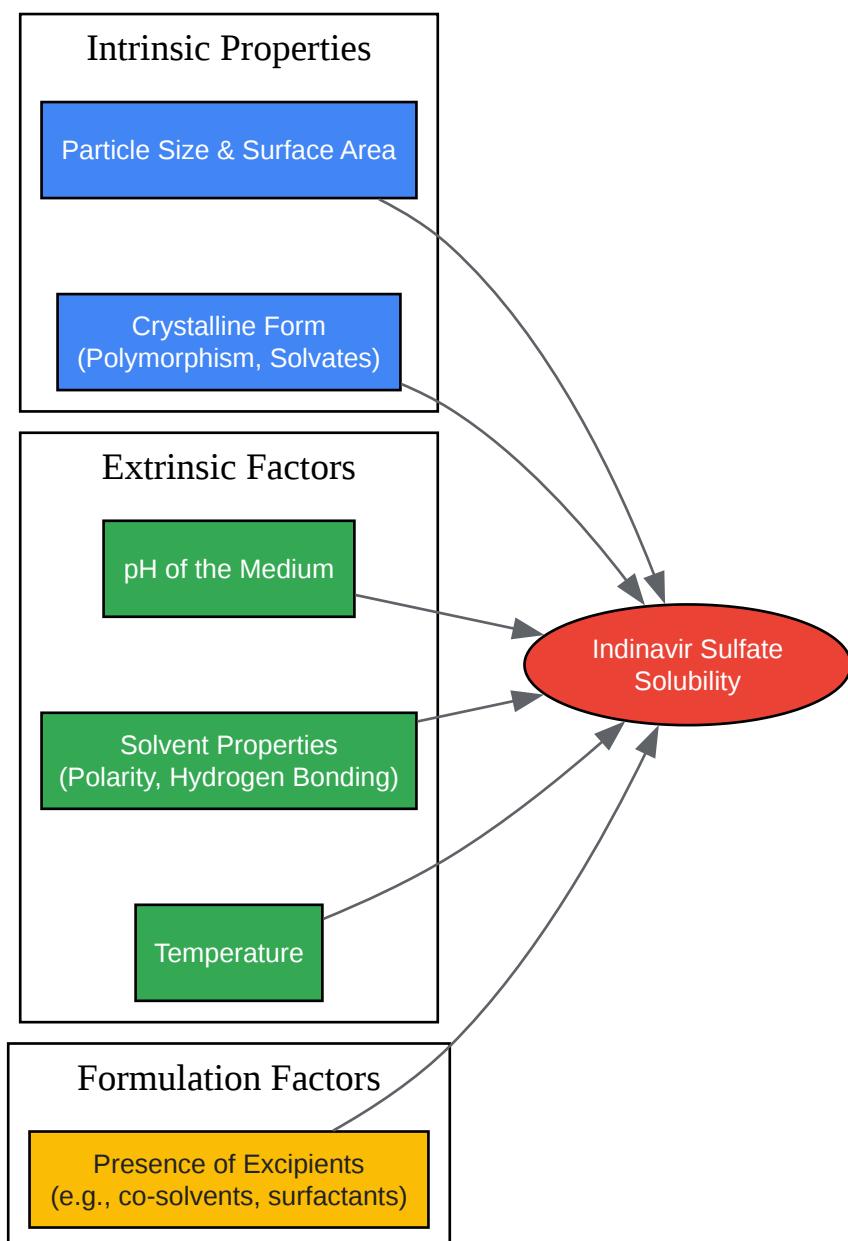
Visualizations

The following diagrams illustrate the experimental workflow for solubility determination and the logical relationships of factors that can influence the solubility of **Indinavir sulfate ethanolate**.



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Caption: Experimental workflow for determining the solubility of Indinavir sulfate.

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Caption: Factors influencing the solubility of **Indinavir sulfate ethanolate**.

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